

# Core Characteristics and Synthesis

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Ascorbyl Palmitate

CAS No.: 137-66-6

Cat. No.: S519485

[Get Quote](#)

**Ascorbyl palmitate** is an ester formed from ascorbic acid (Vitamin C) and palmitic acid (a fatty acid). This chemical combination gives it dual functionality and distinguishes it from its components.

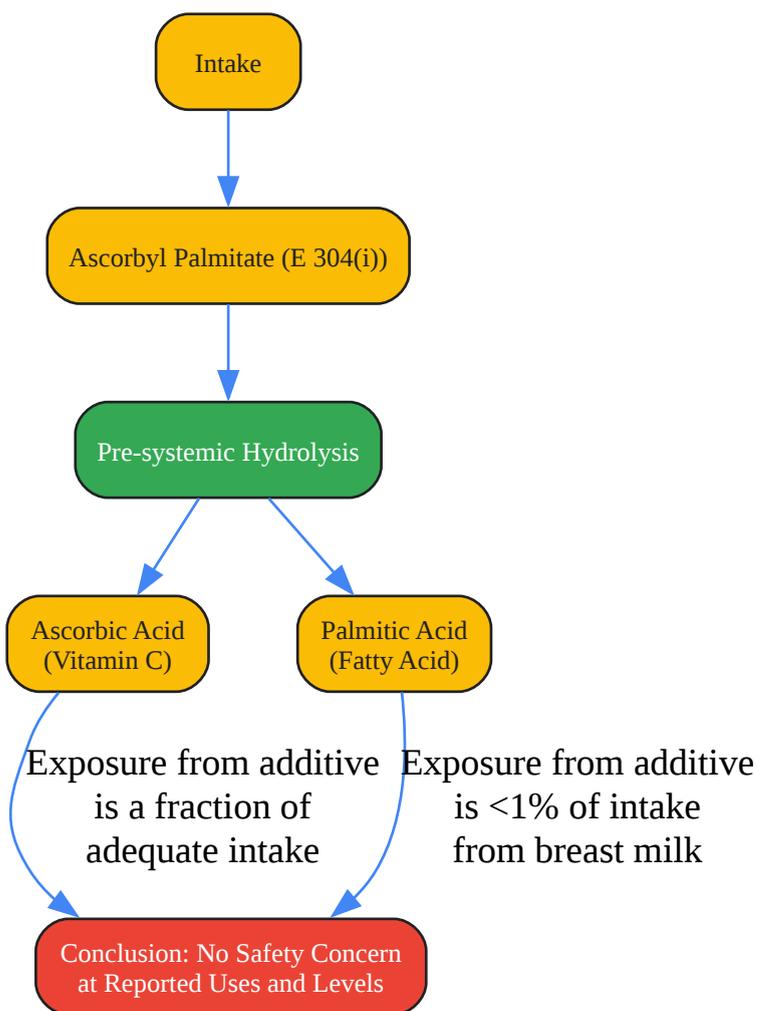
Property	Description
Chemical Identity	Ester of ascorbic acid and palmitic acid [1].
IUPAC Name	Ascorbyl palmitate [2].
CAS Number	137-66-6 [2].
E-Number	E 304(i) [3] [2].
Solubility	Fat-soluble [1] [4].
Primary Functions	Antioxidant food additive; fat-soluble source of Vitamin C [1] [4].
Key Mechanism	Acts as an antioxidant, donating electrons to neutralize free radicals [4].

The synthesis of **ascorbyl palmitate** can be achieved through various methods, including **chemical catalysis**, **enzymatic synthesis**, or **microwave-assisted synthesis** [4]. A primary goal in its production and application research is **encapsulation**, a process used to improve its stability and bioavailability in different formulations [4].

## Safety, Toxicity, and Regulatory Status

The safety of **ascorbyl palmitate** as a food additive has been extensively re-evaluated by the European Food Safety Authority (EFSA). The core principle of its safety assessment is the assumption that it **fully hydrolyzes pre-systemically** in the human body to ascorbic acid and palmitic acid, both of which are natural and well-understood compounds [3] [2].

The diagram below illustrates the metabolic pathway and regulatory logic for the safety assessment of **ascorbyl palmitate** in food.



[Click to download full resolution via product page](#)

Based on this metabolic pathway, EFSA concluded that there is **no safety concern** for the use of **ascorbyl palmitate** as a food additive at the reported uses and use levels for the general population [2]. A specific

assessment for infants under 16 weeks of age also concluded that the intake of its metabolites from infant formula does not raise health concerns [3].

It is crucial to distinguish between its safety when ingested in food and its effects in other contexts. Some *in vitro* (cell-based) studies, particularly in dermatological research, have reported that under ultraviolet B (UVB) radiation, **ascorbyl palmitate** can exhibit dual behavior. While it demonstrates antioxidant properties by reducing reactive oxygen species, it may also **promote UVB-induced lipid peroxidation and cytotoxicity** in skin cells [5].

## Exposure and Quantitative Data for Infants

EFSA's scientific opinion provides detailed exposure estimates for the most sensitive population, infants below 16 weeks of age. The table below summarizes the quantitative exposure assessment.

Population	Food Category	Description	Exposure to Ascorbyl Palmitate	Equivalent Ascorbic Acid
Infants <16 weeks	FC 13.1.1 (Infant Formula)	High-level consumption (95th percentile)	2.6 mg/kg bw/day [3]	1.11 mg/kg bw/day [3]
Infants <16 weeks	FC 13.1.5.1 (Special Medical Purposes Formula)	High-level consumption (95th percentile)	26 mg/kg bw/day [3]	11.1 mg/kg bw/day [3]

EFSA's conclusion of no safety concern is supported by comparing these exposure levels to well-established benchmarks:

- **Ascorbic Acid Contribution:** The high-level intake of ascorbic acid from E 304(i) in standard infant formula represents only **2.0% to 17.7%** of the statutory maximum content. Even in special formulas where the contribution is higher (20% to 177%), it is not considered a safety concern because scientific panels have concluded that available data do not allow for setting an upper intake level for vitamin C at any age [3].
- **Palmitic Acid Contribution:** The palmitate released from E 304(i) in infant formula represents **less than 0.1%** of the natural palmitate intake from breast milk. For special infant formulae, it is still less

than 1% of the intake from breast milk [3].

## Experimental and Analytical Considerations

For researchers investigating **ascorbyl palmitate**, the following methodological points are relevant based on EFSA's data calls and scientific literature.

- **Analytical Methods for Specifications:** EFSA has requested data on the analysis of the food additive itself, particularly regarding impurities. The methods of analysis used for determining levels of toxic elements (like arsenic, lead, mercury) and residual solvents should be described in detail. This includes the **principle of the method, its scope, concentration units, and validation parameters** such as the Limit of Detection (LOD) and Limit of Quantification (LOQ) [6].
- **Toxicological Studies:** While not required for the food additive risk assessment under certain conditions, toxicological studies from other fields (e.g., dermatology) exist. A typical *in vitro* protocol might involve treating human keratinocytes (skin cells) with **ascorbyl palmitate**, followed by irradiation with UVB. Endpoints measured can include:
  - Cellular levels of reactive oxygen species (ROS) and hydrogen peroxide [5].
  - Activation of key signaling pathways (e.g., EGFR, ERK, p38, JNK) via Western blot or similar techniques [5].
  - Markers of lipid peroxidation and cell viability/cytotoxicity assays [5].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. a product from Cambridge Commodities Ascorbyl palmitate [cambridgecommodities.com]
2. Re-evaluation of ascorbyl palmitate (E 304(i)) and ... - EFSA [efsa.europa.eu]
3. Opinion on the re-evaluation of ascorbyl ( palmitate ) as a food... E 304 i [pmc.ncbi.nlm.nih.gov]
4. Ascorbyl palmitate: A comprehensive review on its ... [sciencedirect.com]
5. Vitamin C Derivative Ascorbyl Palmitate Promotes ... [sciencedirect.com]

6. Call for technical and toxicological data on ascorbyl palmitate ... [efsa.europa.eu]

To cite this document: Smolecule. [Core Characteristics and Synthesis]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b519485#what-is-ascorbyl-palmitate-e-304i]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** info@smolecule.com

**Web:** www.smolecule.com